

# 2-Ethylbutyl Acetate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 2-Ethylbutyl acetate

Cat. No.: B155402

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CAS Number: 10031-87-5

This technical guide provides an in-depth overview of **2-Ethylbutyl acetate**, a significant organic ester utilized in various industrial applications. The document, tailored for researchers, scientists, and professionals in drug development, details its chemical and physical properties, outlines a standard synthesis protocol, and provides a validated method for its analysis by gas chromatography.

## Chemical and Physical Properties

**2-Ethylbutyl acetate** is a clear, colorless liquid recognized by its characteristic fruity aroma.<sup>[1]</sup> The quantitative data for this compound are summarized in the table below, offering a comparative overview of its key physical and chemical characteristics.

Property	Value	Reference
Molecular Formula	C8H16O2	[1]
Molecular Weight	144.21 g/mol	[1][2]
CAS Number	10031-87-5	[1][2]
Melting Point	-80.9 °C (estimate)	[1]
Boiling Point	160 °C at 740 mmHg	[1][2]
Density	0.876 g/mL at 25 °C	[1][2]
Refractive Index (n <sub>20/D</sub> )	1.41	[1][2]
Flash Point	53 °C (127 °F)	[1][2]
Solubility in Water	0.06%	[1]
LogP	2.65	[1]
FEMA Number	2425	[1][2]

## Experimental Protocols

### Synthesis of 2-Ethylbutyl Acetate via Fischer Esterification

**2-Ethylbutyl acetate** is commonly synthesized through the Fischer esterification of 2-ethylbutanol with acetic acid, using a strong acid catalyst such as sulfuric acid.[1] This reversible reaction is driven towards the formation of the ester by using an excess of one of the reactants or by removing water as it is formed.[3][4]

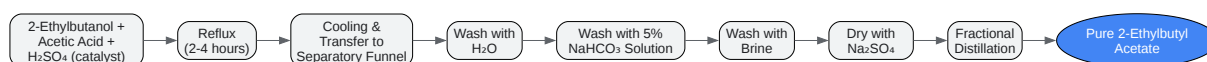
Materials:

- 2-Ethylbutanol
- Glacial Acetic Acid
- Concentrated Sulfuric Acid (catalyst)

- 5% Sodium Bicarbonate solution
- Saturated Sodium Chloride solution (brine)
- Anhydrous Sodium Sulfate
- Diethyl ether (for extraction)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 1.0 mole of 2-ethylbutanol and 1.2 moles of glacial acetic acid.
- Slowly add 0.1 moles of concentrated sulfuric acid to the mixture while stirring.
- Heat the reaction mixture to reflux and maintain for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography or gas chromatography.
- After cooling to room temperature, transfer the mixture to a separatory funnel.
- Wash the organic layer sequentially with 50 mL of water, 50 mL of 5% sodium bicarbonate solution (to neutralize the excess acid), and 50 mL of brine.[5]
- Dry the organic layer over anhydrous sodium sulfate.[5]
- Filter to remove the drying agent and purify the crude **2-Ethylbutyl acetate** by fractional distillation.[5][6] Collect the fraction boiling at approximately 160-162 °C.



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### Synthesis Workflow for **2-Ethylbutyl Acetate**

## Gas Chromatography (GC) Analysis of 2-Ethylbutyl Acetate

The purity of **2-Ethylbutyl acetate** and its quantification in various matrices can be determined using gas chromatography with a flame ionization detector (GC-FID).<sup>[7]</sup>

### Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a Flame Ionization Detector (FID).
- Column: A polar capillary column, such as a CP-Wax 52 CB or DB-Wax (30 m x 0.25 mm ID, 0.25 µm film thickness), is suitable for separating acetate esters.<sup>[8]</sup>
- Carrier Gas: Helium or Hydrogen at a constant flow rate (e.g., 1 mL/min).
- Injector Temperature: 250 °C.
- Detector Temperature: 280 °C.
- Oven Temperature Program:
  - Initial temperature: 60 °C, hold for 2 minutes.
  - Ramp: Increase to 180 °C at a rate of 10 °C/min.
  - Hold: Maintain at 180 °C for 5 minutes.
- Injection Volume: 1 µL.
- Split Ratio: 50:1.

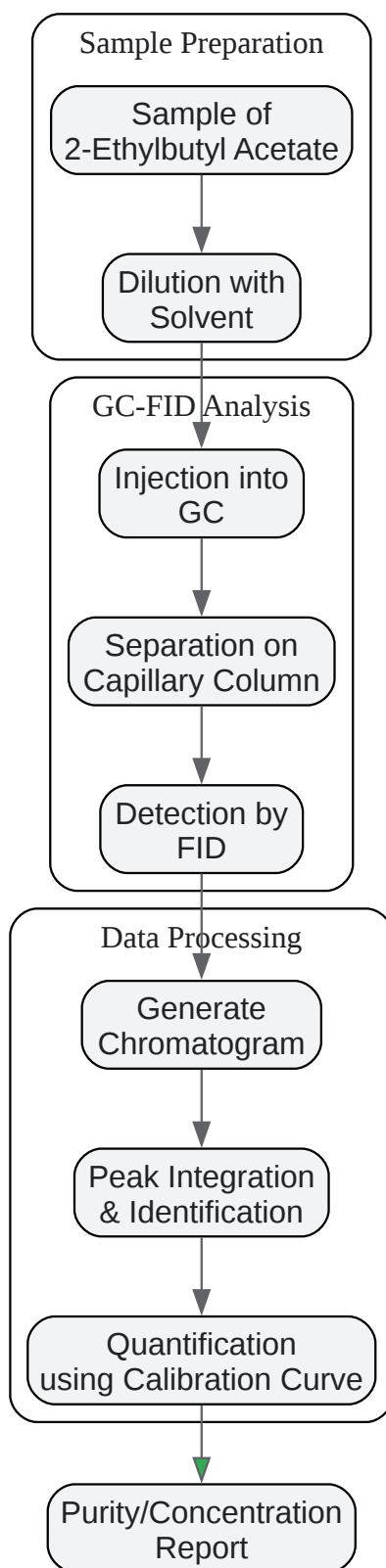
### Sample Preparation:

- Prepare a stock solution of **2-Ethylbutyl acetate** in a suitable solvent such as ethanol or dichloromethane.
- Create a series of calibration standards by diluting the stock solution to concentrations ranging from approximately 10 to 1000 µg/mL.

- For the analysis of unknown samples, dissolve a known weight of the sample in the chosen solvent and dilute to fall within the calibration range.

Data Analysis:

- Identify the **2-Ethylbutyl acetate** peak in the chromatogram based on its retention time, confirmed by running a standard.
- Generate a calibration curve by plotting the peak area of the standards against their known concentrations.
- Determine the concentration of **2-Ethylbutyl acetate** in the unknown sample by interpolating its peak area on the calibration curve.



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### GC-FID Analysis Workflow

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## References

- 1. scielo.br [scielo.br]
- 2. researchgate.net [researchgate.net]
- 3. Fischer Esterification [organic-chemistry.org]
- 4. masterorganicchemistry.com [masterorganicchemistry.com]
- 5. community.wvu.edu [community.wvu.edu]
- 6. coachbenner.weebly.com [coachbenner.weebly.com]
- 7. nbinno.com [nbinno.com]
- 8. researchgate.net [researchgate.net]
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